

Best Practices for Fluoxapiprolin Application in Field Trials: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fluoxapiprolin*

CAS No.: *1360819-11-9*

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Introduction

Fluoxapiprolin is a novel fungicide belonging to the piperidinyl thiazole isoxazoline chemical class.^{[1][2]} It has demonstrated high efficacy against a wide range of oomycete pathogens, which cause devastating diseases such as downy mildew and late blight in various crops.^{[1][2]} ^[3] Understanding the optimal application of **Fluoxapiprolin** in field trials is crucial for generating reliable data for research, development, and registration purposes. These notes and protocols provide a comprehensive guide to the best practices for utilizing **Fluoxapiprolin** in experimental field settings.

Chemical Properties and Mode of Action

Fluoxapiprolin is a systemic fungicide with both protective and curative activity.^[4] Its unique mode of action involves the inhibition of an oxysterol-binding protein (OSBP) homologue.^{[1][2]} ^[5] This disruption of lipid metabolism and transport within the fungal cell is crucial for membrane function and integrity, ultimately leading to cell death.^[2] The Fungicide Resistance Action Committee (FRAC) has classified **Fluoxapiprolin** under Code 49, highlighting its novel

mechanism of action.[2] Due to its single-site mode of action, there is a medium to high risk of resistance development, necessitating careful resistance management strategies.[3]

Data Presentation: Efficacy of Fluoxapiprolin and Related OSBPI Fungicides

The following tables summarize quantitative data from field trials evaluating the efficacy of **Fluoxapiprolin** and other structurally related Oxysterol-Binding Protein Inhibitor (OSBPI) fungicides against key oomycete pathogens.

Table 1: Efficacy of **Fluoxapiprolin** against Downy Mildew in Grapes

Active Ingredient	Application Rate	Target Pathogen	Crop	Efficacy (% Control)	Reference
Fluoxapiprolin	37.5 - 50 mL/100 L	Plasmopara viticola	Grapes	High (Specific % not provided)	[2]
Fluoxapiprolin	4.5 - 13.5 fl oz/acre	Downy Mildew	Baby Leaf Kale	Significant reduction in severity	[3]

Table 2: Efficacy of a Related OSBPI Fungicide (Oxathiapiprolin) against Late Blight in Potatoes

Active Ingredient Combination	Application Rate (% v/v)	Target Pathogen	Crop	Disease Severity Reduction	Reference
Oxathiapiprolin + Benthiavalicarb (ZE)	0.1% and 1%	Phytophthora infestans	Potato	Significantly more effective than standards	[1] [6]
Oxathiapiprolin + Famoxadone (ZF)	0.1% and 1%	Phytophthora infestans	Potato	Significantly more effective than standards	[1] [6]
Oxathiapiprolin + Zoxamide (ZZ)	0.1% and 1%	Phytophthora infestans	Potato	Significantly more effective than standards	[1] [6]

Table 3: Efficacy of an OSBPI Fungicide Combination against Downy Mildew in Grapes

Active Ingredient Combination	Application Rate (g/ha)	Target Pathogen	Crop	Percent Disease Index (PDI)	Yield (t/ha)	Reference
Oxathiapiprolin 0.6% + Mancozeb 60% WG	3333	Plasmopara viticola	Grapes	11.25	22.99	[7]
Oxathiapiprolin 0.6% + Mancozeb 60% WG	2500	Plasmopara viticola	Grapes	12.13	22.31	[7]

Experimental Protocols

Protocol 1: Field Efficacy Trial for Fluoxapiprolin against Grape Downy Mildew (*Plasmopara viticola*)

1. Objective: To evaluate the efficacy of different application rates of **Fluoxapiprolin** for the control of downy mildew on grapevines under field conditions.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: 4.
- Plot Size: 3-6 vines per plot.
- Treatments:
 - Untreated Control.
 - **Fluoxapiprolin** Treatment 1 (e.g., 37.5 mL/100 L).
 - **Fluoxapiprolin** Treatment 2 (e.g., 50 mL/100 L).
 - Standard Fungicide Control.

3. Materials and Equipment:

- Mature grapevines of a susceptible variety (e.g., 'Niagara' or 'Chancellor').[\[8\]](#)[\[9\]](#)
- **Fluoxapiprolin** formulation (e.g., Xivana® Prime 20 SC).
- Standard fungicide for comparison.
- Calibrated sprayer (e.g., skid sprayer with a handheld boom).[\[8\]](#)
- Personal Protective Equipment (PPE) as per product label.
- Disease assessment tools (e.g., rating scales, data collection sheets).

4. Procedure:

- Application Timing: Begin applications preventatively before the onset of disease, typically when shoots are 6-12 inches long.[8] Continue applications at 10-21 day intervals, depending on disease pressure and weather conditions.[10]
- Application Method: Apply as a foliar spray to the point of runoff, ensuring thorough coverage of all plant surfaces. Use a spray volume of approximately 50 gallons per acre.[8]
- Data Collection:
 - Assess disease incidence (% of leaves or clusters with symptoms) and severity (% of leaf or cluster area affected) on a weekly or bi-weekly basis.[8]
 - Randomly select 25 leaves and/or clusters from the center vine(s) of each plot for assessment.[8]
 - Calculate an overall disease index, such as the McKinney Index.
 - Monitor for any signs of phytotoxicity.[8]

5. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

Protocol 2: Field Efficacy Trial for Fluoxapiprolin against Potato Late Blight (*Phytophthora infestans*)

1. Objective: To determine the efficacy of **Fluoxapiprolin** for the control of late blight on potatoes in a field setting.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: 4.

- Plot Size: Typically 4 rows of 10 meters.[\[11\]](#)
- Treatments:
 - Untreated Control.
 - **Fluoxapiprolin** Treatment (at the recommended rate).
 - Standard Fungicide Control.

3. Materials and Equipment:

- Seed potatoes of a susceptible variety (e.g., 'Nicola' or 'Bintje').[\[1\]](#)[\[6\]](#)[\[11\]](#)
- **Fluoxapiprolin** formulation.
- Standard fungicide for comparison.
- Calibrated sprayer.
- Personal Protective Equipment (PPE).
- Inoculum of *Phytophthora infestans* (if natural infection is not reliable).

4. Procedure:

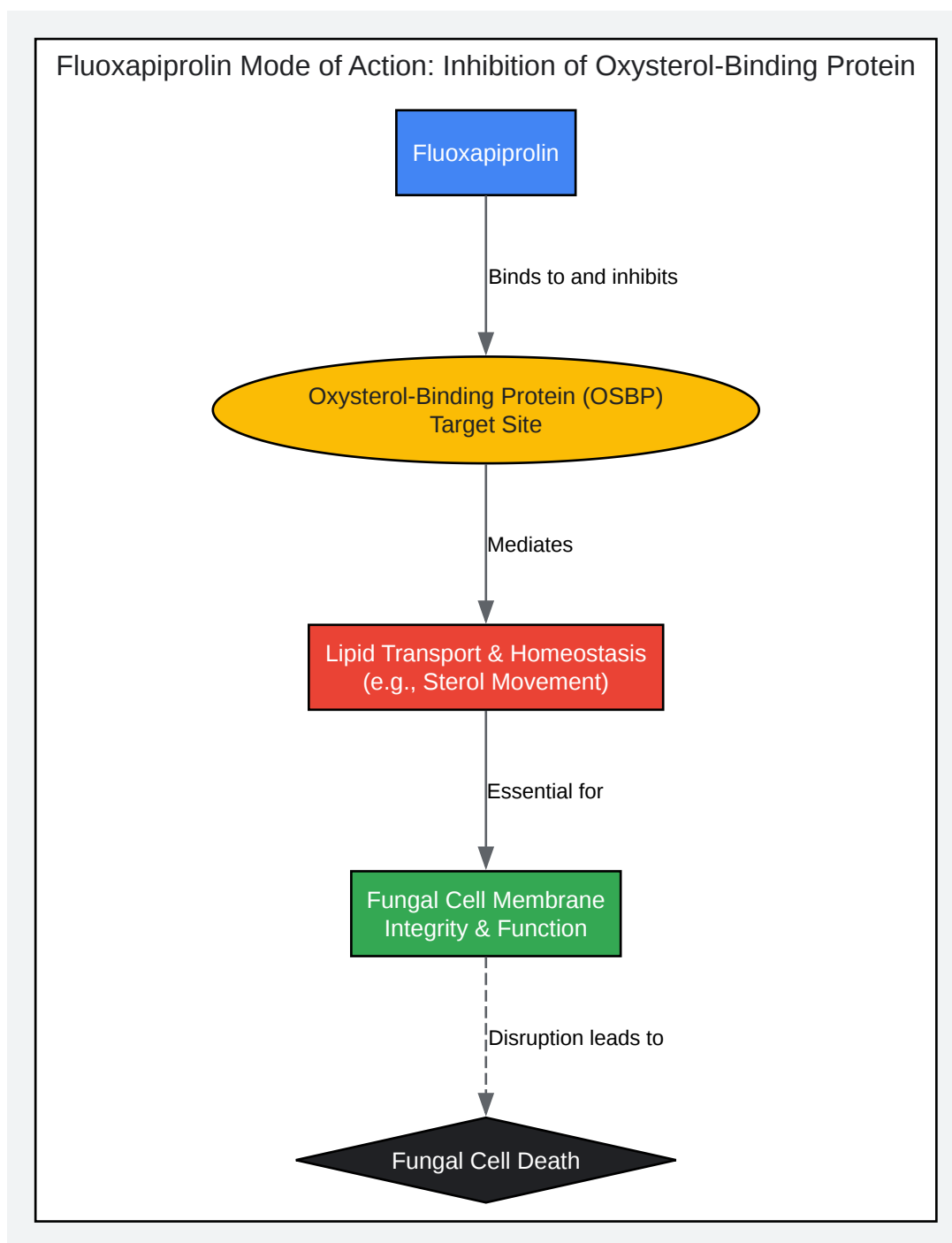
- Inoculation (if necessary): In the absence of natural disease pressure, plants can be artificially inoculated with a sporangial suspension of *P. infestans*.[\[1\]](#)[\[6\]](#) Cover plants with plastic sheets overnight to maintain high humidity for successful infection.[\[1\]](#)[\[6\]](#)
- Application Timing: Apply fungicides preventatively before disease symptoms appear.[\[1\]](#)[\[6\]](#) Subsequent applications should be made at 7-14 day intervals.
- Application Method: Apply as a foliar spray, ensuring uniform coverage.
- Data Collection:
 - Record disease development at periodic intervals for at least one month.[\[1\]](#)[\[6\]](#)

- Assess the percentage of foliage affected by late blight in the center rows of each plot.
- Calculate the Area Under the Disease Progress Curve (AUDPC) to compare the efficacy of treatments over time.[\[6\]](#)

5. Statistical Analysis:

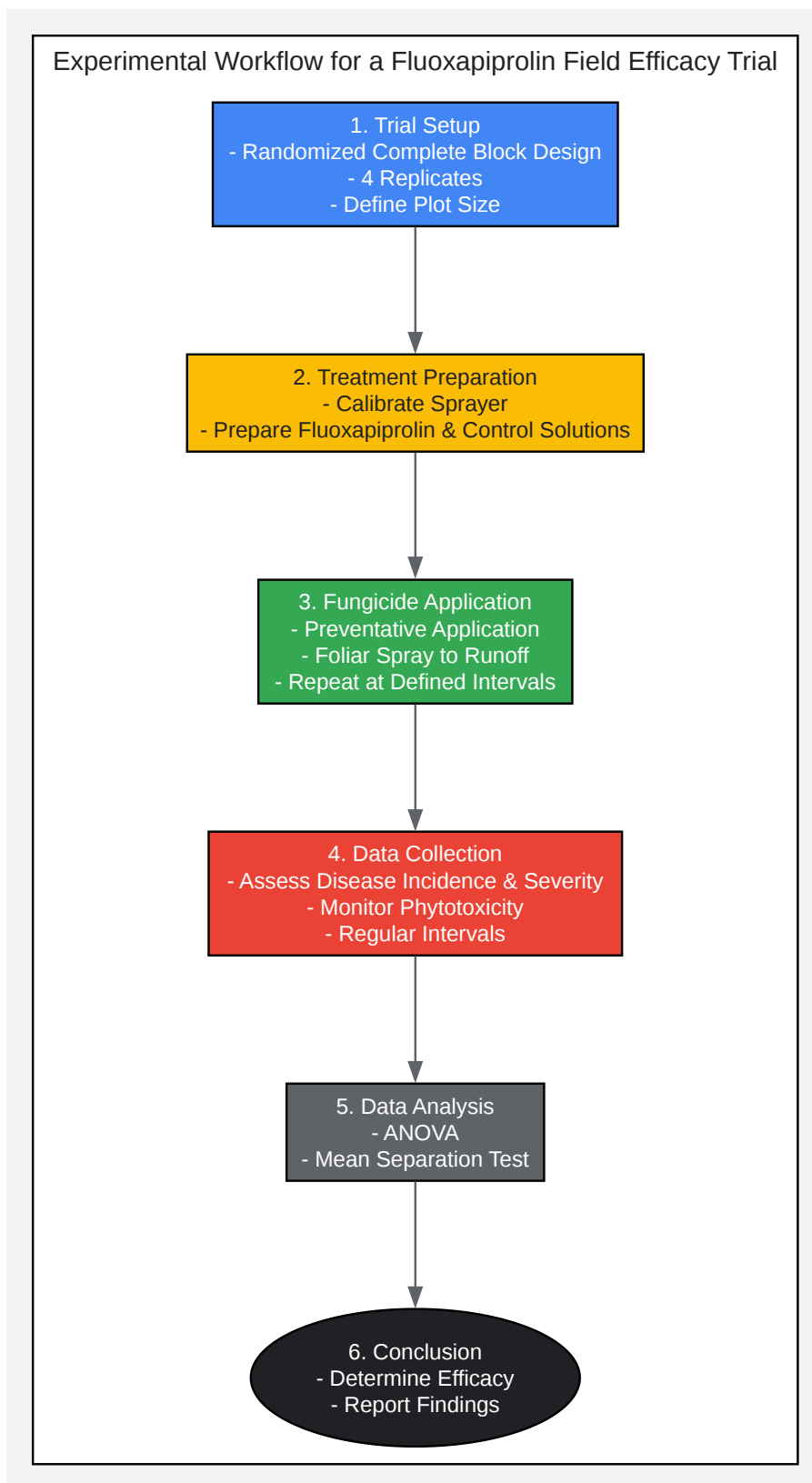
- Perform ANOVA on disease severity data and AUDPC values.
- Use a mean separation test to determine significant differences between treatments.

Mandatory Visualization



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Caption: Signaling pathway of **Fluoxapiprolin**'s mode of action.



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Caption: Generalized workflow for **Fluoxapiprolin** field trials.

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References

- 1. Effective control of two genotypes of *Phytophthora infestans* in the field by three oxathiapiprolin fungicidal mixtures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Crop Protection Network [cropprotectionnetwork.org]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Activity of OSBPI fungicide fluoxapiprolin against plant-pathogenic oomycetes and its systemic translocation in plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. journals.plos.org [journals.plos.org]
- 7. envirobiotechjournals.com [envirobiotechjournals.com]
- 8. msu-prod.dotcmscloud.com [msu-prod.dotcmscloud.com]
- 9. newyorkwines.org [newyorkwines.org]
- 10. crop.bayer.com.au [crop.bayer.com.au]
- 11. cabidigitallibrary.org [cabidigitallibrary.org]
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